

# Technical Guide: Physicochemical Properties of 4-Chloropiperidine Hydrochloride

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## Compound of Interest

Compound Name: 4-Chloropiperidine hydrochloride

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This technical guide provides an in-depth overview of the melting and boiling points of **4-Chloropiperidine hydrochloride**, a key intermediate in the synthesis of various pharmaceutical compounds. This document summarizes available data, presents generalized experimental protocols for physical property determination, and outlines a common synthetic route.

## Physicochemical Data

The physical properties of **4-Chloropiperidine hydrochloride** are crucial for its application in further chemical synthesis and drug development. The reported values for its melting and boiling points exhibit some variability in the literature, which is important to note for experimental design.

Property	Reported Value	Notes
Melting Point	134-138 °C[1]	A wider range is sometimes reported.
200-201 °C[1]	Significant discrepancy exists in reported values.	
Boiling Point	216.7 °C (at 760 mmHg)[1]	Thermal decomposition may occur at or below this temperature. A Safety Data Sheet indicates that the decomposition temperature is not available.

The discrepancy in the reported melting points may be attributable to variations in purity, crystalline form, or the experimental method used for determination. Researchers should consider empirically determining the melting point of their specific batch of **4-Chloropiperidine hydrochloride**.

## Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **4-Chloropiperidine hydrochloride** are not readily available in peer-reviewed literature, the following represents a generalized methodology based on standard laboratory practices.

### Melting Point Determination (Capillary Method)

This method is a widely used and reliable technique for determining the melting point of a crystalline solid.

- **Sample Preparation:** A small amount of dry **4-Chloropiperidine hydrochloride** is finely powdered. This powder is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- Observation: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

## Boiling Point Determination (Distillation Method)

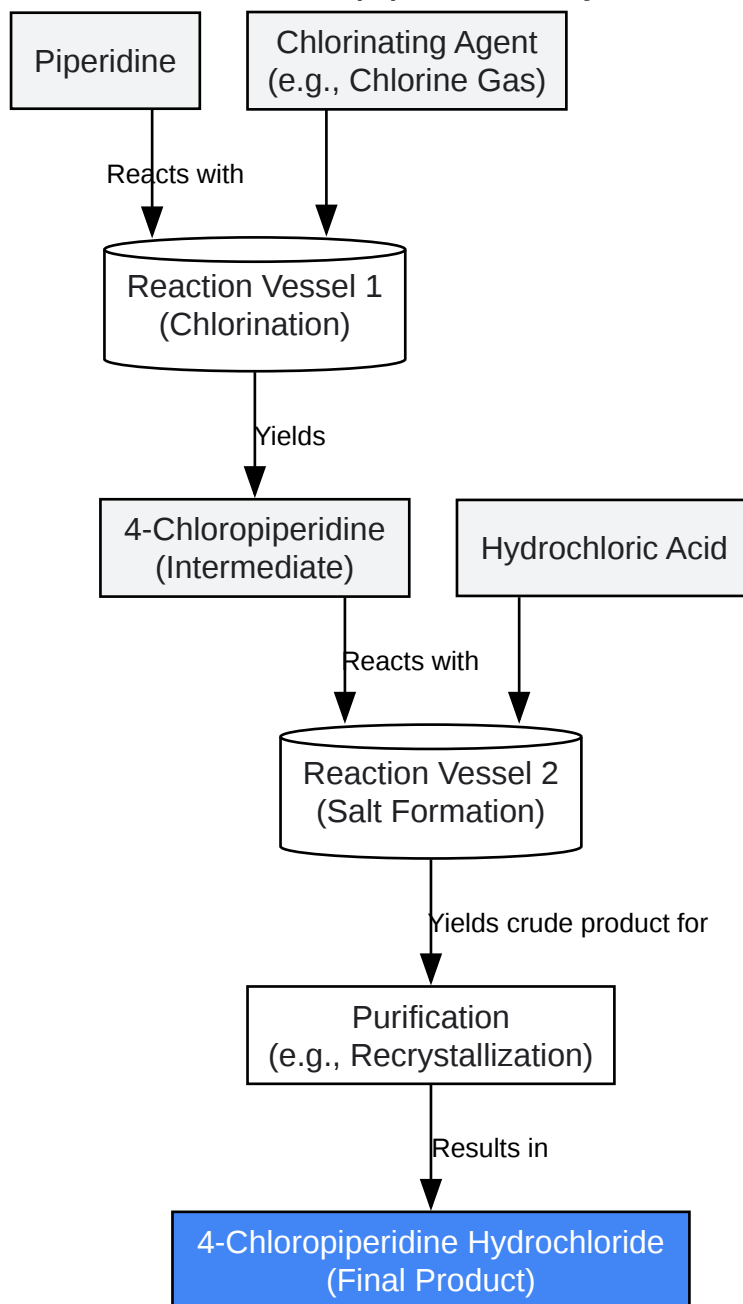
Should the compound not decompose upon heating, its boiling point can be determined by distillation.

- Apparatus Setup: A small quantity of **4-Chloropiperidine hydrochloride** is placed in a distillation flask with a few boiling chips. A condenser and a collection flask are attached. A calibrated thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- Heating: The flask is gently heated.
- Observation: The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature represents the boiling point.

## Synthesis Workflow

**4-Chloropiperidine hydrochloride** is typically synthesized in a two-step process starting from piperidine. The following diagram illustrates the general workflow.

## Synthesis of 4-Chloropiperidine Hydrochloride



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Caption: General workflow for the synthesis of **4-Chloropiperidine hydrochloride**.

This guide provides a summary of the key physicochemical properties and synthetic pathway for **4-Chloropiperidine hydrochloride**. Due to the noted discrepancies in the literature, it is

recommended that researchers verify these properties on their own materials using standardized methods.

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